

# Essential Safety and Operational Guide for 2-sec-Butylphenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-sec-Butylphenol

Cat. No.: B1202637

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This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **2-sec-Butylphenol**, tailored for research, scientific, and drug development professionals. Following these procedures is critical for ensuring laboratory safety and minimizing risks.

## Chemical Identifier and Physical Properties

Property	Value
CAS Number	89-72-5
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O
Molecular Weight	150.22 g/mol
Appearance	Amber, clear liquid <sup>[1]</sup>
Boiling Point	226 - 228 °C @ 760 mmHg <sup>[1][2]</sup>
Melting Point	12 °C <sup>[2][3]</sup>
Flash Point	112 °C (233.6 °F) <sup>[1][2]</sup>
Density	0.982 g/mL at 25 °C <sup>[1][3]</sup>
Vapor Pressure	0.05 mmHg @ 25 °C <sup>[1]</sup>
Solubility	Insoluble in water <sup>[1]</sup>

## Hazard Identification and Exposure Limits

**2-sec-Butylphenol** is a corrosive substance that can cause severe skin and eye burns, as well as burns to the digestive and respiratory tracts.<sup>[1]</sup> It is harmful if swallowed or absorbed through the skin.<sup>[1]</sup>

Organization	Exposure Limit
NIOSH REL	TWA 5 ppm (30 mg/m <sup>3</sup> ) [skin] <sup>[4][5]</sup>
OSHA PEL	None established <sup>[4][5]</sup>
ACGIH TLV	TWA 5 ppm [skin] <sup>[3]</sup>

TWA: Time-Weighted Average

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential when handling **2-sec-Butylphenol**.

Protection Type	Recommended Equipment	Specifications
Hand Protection	Double-gloving is recommended.	Inner Glove: Nitrile exam-style gloves. Outer Glove: Utility-grade neoprene or butyl rubber gloves, especially when handling concentrated solutions. <a href="#">[1]</a>
Eye/Face Protection	Chemical splash goggles and a face shield.	Goggles must conform to ANSI Z.87.1 or EN 166 standards. A face shield should be worn over goggles when there is a risk of splashing. <a href="#">[2][6]</a>
Body Protection	A fully buttoned, long-sleeved lab coat.	For larger quantities or situations with a higher risk of splashing, a butyl rubber or neoprene apron should be worn over the lab coat. <a href="#">[1]</a>
Respiratory Protection	NIOSH-approved respirator.	Use a respirator with an organic vapor cartridge if exposure limits are exceeded or if ventilation is inadequate. <a href="#">[3][6]</a> A Type A (brown) organic gases and vapors filter conforming to EN14387 is recommended. <a href="#">[6]</a>

## Operational Plan: Handling and Storage

### Handling Protocol:

- Work Area Preparation: Always handle **2-sec-Butylphenol** in a well-ventilated area, preferably inside a certified chemical fume hood.[\[1\]](#) Ensure that an eyewash station and a safety shower are readily accessible and unobstructed.[\[1\]\[2\]](#)

- Personal Protective Equipment: Before handling, don the appropriate PPE as specified in the table above.
- Dispensing: When transferring the chemical, use a sealed system or ensure local exhaust ventilation is active. Avoid generating mists or vapors.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water, even if gloves were worn.[\[1\]](#)[\[2\]](#) Do not eat, drink, or smoke in the work area.[\[2\]](#)

#### Storage Protocol:

- Container: Store in a tightly closed, original container.[\[1\]](#)
- Location: Keep in a cool, dry, and well-ventilated area designated as a corrosives storage area.[\[1\]](#)
- Incompatibilities: Store away from incompatible materials such as oxidizing agents, bases, acid anhydrides, and acid chlorides.[\[2\]](#) It is also corrosive to some metals like copper and brass.[\[7\]](#)
- Segregation: Do not store with food or animal feed.[\[4\]](#)

## Emergency and Disposal Plan

#### Spill Response Protocol:

- Immediate Action: Evacuate the immediate area and alert colleagues. If the spill is large or in a poorly ventilated area, evacuate the entire lab and contact emergency services.
- Control Vapors: Ensure adequate ventilation to dissipate vapors.
- Containment: For small spills, absorb the liquid with an inert material like vermiculite, sand, or earth.[\[1\]](#) Do not use combustible materials to absorb the spill.
- Cleanup: Wearing appropriate PPE, carefully scoop the absorbent material into a suitable, labeled container for hazardous waste.
- Decontamination: Clean the spill area with a soap and water solution.

- Waste Disposal: Dispose of the contaminated materials as hazardous waste according to the disposal plan below.

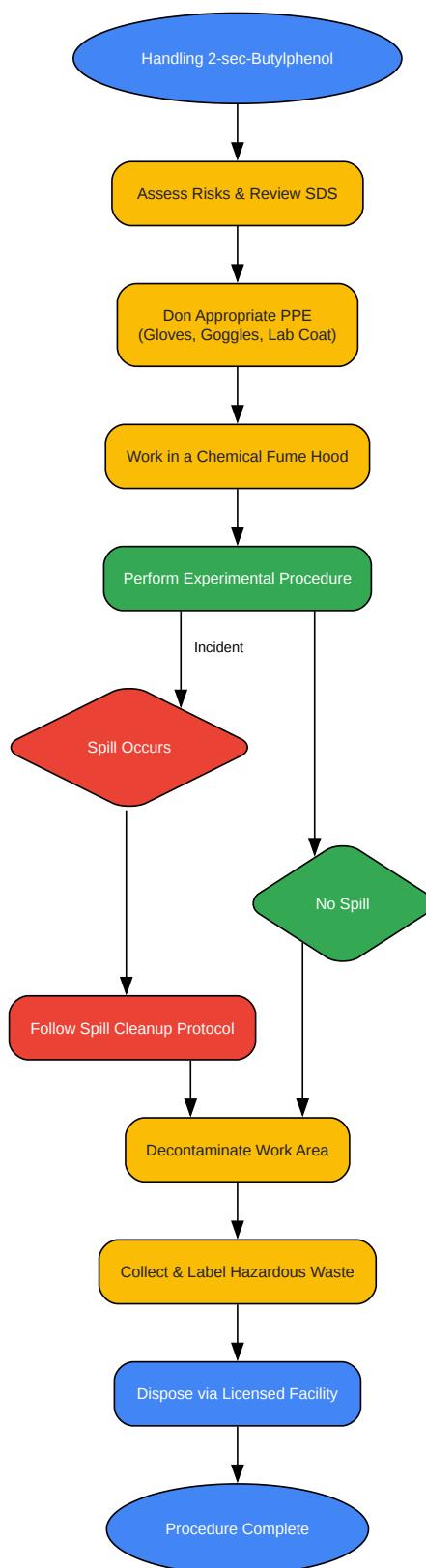
#### First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[1]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1][2]
- Ingestion: Do NOT induce vomiting. If the person is conscious, give a cupful of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

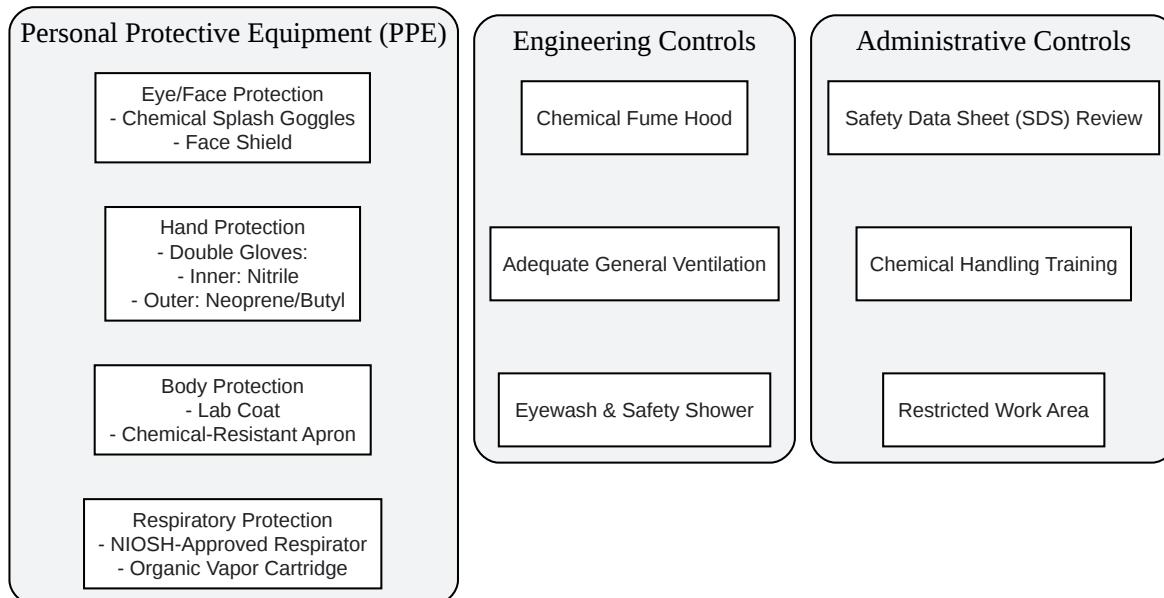
#### Disposal Plan:

- Waste Collection: Collect all **2-sec-Butylphenol** waste, including contaminated absorbent materials and disposable PPE, in a dedicated, properly labeled, and sealed hazardous waste container.[2]
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the chemical name "**2-sec-Butylphenol**".
- Storage of Waste: Store the hazardous waste container in a designated, secure area away from incompatible materials, pending pickup.
- Disposal Method: All waste containing **2-sec-Butylphenol** must be disposed of through a licensed chemical disposal facility.[2] Incineration is the preferred method for phenolic compounds.[2][8] Do not dispose of this chemical down the drain.[2]
- Contaminated Clothing: Contaminated clothing should be removed immediately and washed before reuse.[1][2] If heavily contaminated, it should be disposed of as hazardous waste.

#### Diagrams

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Caption: Workflow for Safely Handling 2-sec-Butylphenol.



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Caption: Hierarchy of Controls for **2-sec-Butylphenol**.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)